

An In-depth Technical Guide to 3-(3,5-Dimethoxybenzyl)cyclohexanone

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Compound of Interest

Compound Name: 3-(3,5-Dimethoxybenzyl)cyclohexanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-(3,5-Dimethoxybenzyl)cyclohexanone**, a synthetic organic compound with potential applications in medicinal chemistry and materials science. This document details its molecular characteristics, a plausible experimental protocol for its synthesis, and predicted analytical data for its characterization.

Core Molecular and Physical Properties

3-(3,5-Dimethoxybenzyl)cyclohexanone, with the IUPAC name 3-[(3,5-dimethoxyphenyl)methyl]cyclohexan-1-one, is a ketone and aromatic ether.^[1] Its structure consists of a cyclohexanone ring substituted at the third position with a 3,5-dimethoxybenzyl group.^[1] The molecular formula of this compound is C₁₅H₂₀O₃, and it has a molecular weight of 248.32 g/mol.^[1]

Table 1: Physicochemical and Spectroscopic Data

Property	Value	Notes
Molecular Formula	C ₁₅ H ₂₀ O ₃	[1]
Molecular Weight	248.32 g/mol	[1]
Density	1.083 g/cm ³	Data for this specific compound.
Melting Point	Not available	Data for this specific compound is not readily available in the literature.
Boiling Point	Not available	Data for this specific compound is not readily available in the literature.
¹ H NMR	Predicted	Aromatic H (C ₂ ', C ₄ ', C ₆ ') : ~δ 6.3-6.4 ppm. Methoxy H (-OCH ₃) : ~δ 3.78 ppm. Benzyl H (-CH ₂ -Ar) : ~δ 2.5-2.7 ppm. Cyclohexanone H : ~δ 1.2-2.5 ppm.
¹³ C NMR	Predicted	Carbonyl C (C=O) : ~δ 211 ppm. Aromatic C : ~δ 161, 141, 106, 98 ppm. Methoxy C (-OCH ₃) : ~δ 55 ppm. Benzyl C (-CH ₂ -Ar) : ~δ 45 ppm. Cyclohexanone C : ~δ 25-50 ppm.
IR Spectroscopy	Predicted	C=O stretch: ~1710 cm ⁻¹ (strong). C-O stretch (aromatic ether): ~1205, 1065 cm ⁻¹ . C-H stretch (sp ³): ~2850-2950 cm ⁻¹ . Aromatic C=C stretch: ~1600, 1460 cm ⁻¹ .
Mass Spectrometry	Predicted	Molecular Ion [M] ⁺ : m/z 248. Key fragments may include

loss of the methoxy group (m/z 217) or cleavage of the benzyl group.

Note: Spectroscopic data are predicted based on known values for structurally similar compounds and general principles of spectroscopy. Experimental verification is required.

Experimental Protocols

The synthesis of **3-(3,5-Dimethoxybenzyl)cyclohexanone** can be achieved via the alkylation of cyclohexanone with a suitable 3,5-dimethoxybenzyl halide. The following protocol is an adapted procedure based on general methods for α -alkylation of ketones.

Synthesis of 3-(3,5-Dimethoxybenzyl)cyclohexanone

Materials:

- 3,5-Dimethoxybenzyl chloride
- Cyclohexanone
- Sodium hydroxide (NaOH)
- Ethanol (or Methanol)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Separatory funnel

- Rotary evaporator
- Silica gel for column chromatography
- Hexane and Ethyl acetate for chromatography

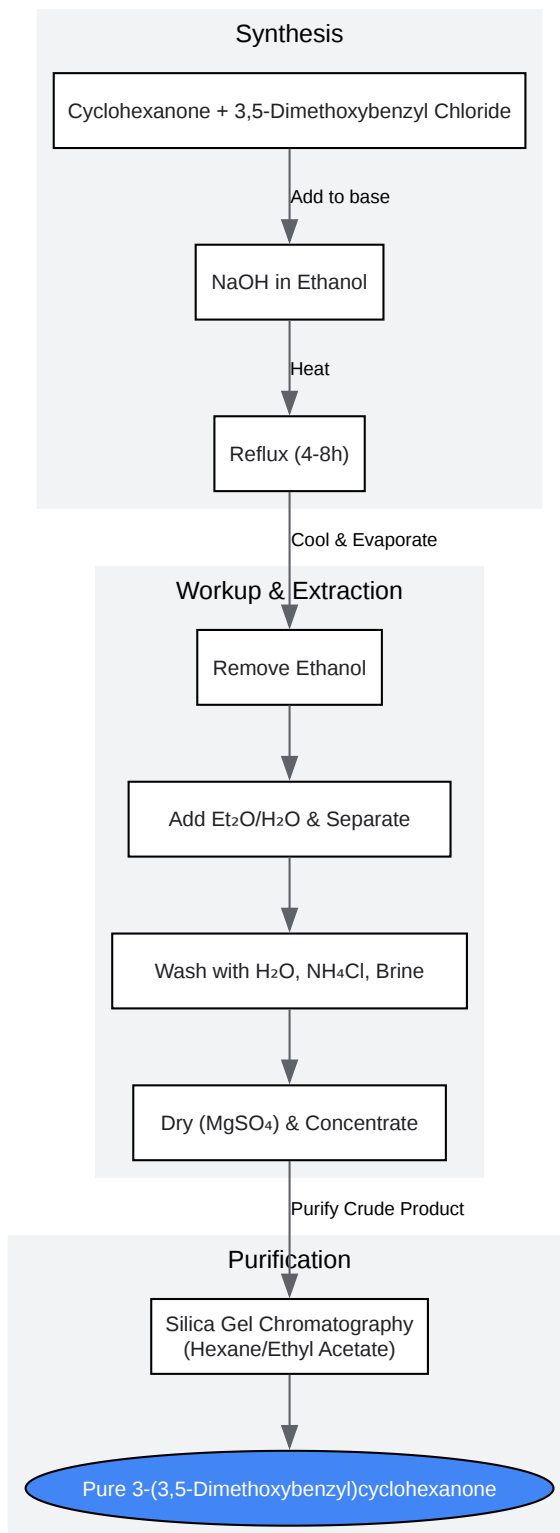
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium hydroxide (1.1 equivalents) in ethanol.
- **Addition of Reagents:** To the stirred solution, add cyclohexanone (1.5 equivalents). Then, add 3,5-dimethoxybenzyl chloride (1.0 equivalent) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux and maintain for several hours (typically 4-8 hours). Monitor the reaction progress using thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature and remove the ethanol using a rotary evaporator.
- **Extraction:** To the residue, add diethyl ether and water. Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with water, saturated aqueous NH_4Cl solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by silica gel column chromatography using a mixture of hexane and ethyl acetate as the eluent to yield pure **3-(3,5-Dimethoxybenzyl)cyclohexanone**.

Logical and Experimental Workflows

The synthesis and purification process can be visualized as a clear workflow, ensuring reproducibility and clarity for laboratory professionals.

Synthesis and Purification Workflow of 3-(3,5-Dimethoxybenzyl)cyclohexanone

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Caption: Synthesis and Purification Workflow.

This technical guide provides foundational information for researchers working with **3-(3,5-Dimethoxybenzyl)cyclohexanone**. Further experimental work is necessary to confirm the predicted properties and optimize synthetic protocols.

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References

- 1. 3-(3,5-Dimethoxybenzyl)cyclohexanone | 898785-03-0 | Benchchem [benchchem.com]
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